Technical Guide: 2-Chloro-5-nitrobenzenesulfonic Acid (CAS 96-73-1)

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Compound of Interest	
Compound Name:	*2-chloro-5-nitrobenzenesulfinic acid*
CAS No.:	*61886-18-8*
Cat. No.:	*B8803969*

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A Fundamental Scaffold for Sulfonyl and Sulfinyl Chemistries

Executive Summary & Chemical Identity

Important Technical Clarification: The CAS number 96-73-1 corresponds strictly to 2-chloro-5-nitrobenzenesulfonic acid (a sulfonic acid,

).[1][2] The user query referenced "benzenesulfinic acid" (

). These are distinct chemical entities with different oxidation states.

- CAS 96-73-1: 2-Chloro-5-nitrobenzenesulfonic acid (Stable precursor).[1][2][3][4]
- Target Derivative: **2-Chloro-5-nitrobenzenesulfinic acid** (Reactive intermediate, typically generated in situ or stored as a salt).

This guide focuses on the properties and handling of the parent scaffold (CAS 96-73-1) while providing the precise chemical workflow to convert this stable precursor into the sulfinic acid

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derivative requested by the topic name.

Physicochemical Profile (CAS 96-73-1)[1][2][3][4]

Property	Data	Note
IUPAC Name	2-Chloro-5-nitrobenzenesulfonic acid	
Molecular Formula		
Molecular Weight	237.62 g/mol	
Appearance	Tan to pale yellow crystalline solid	Often hygroscopic
Melting Point	169–171 °C (Decomposes)	Crystallizes as dihydrate
Solubility	High in , Polar organic solvents	
Acidity (pKa)	~ -2.0 to -1.0	Strong acid (comparable to)
Stability	Stable < 150 °C.	Explosive decomposition > 200 °C

Synthesis & Production Logic

The industrial and laboratory preparation of CAS 96-73-1 relies on the electrophilic aromatic substitution (sulfonation) of 4-chloronitrobenzene. The directing effects are critical here:

- Chloro group (C-1): Weakly deactivating, ortho/para director.
- Nitro group (C-4): Strongly deactivating, meta director.

Both groups direct the incoming electrophile (

) to the C-2 position (ortho to Chlorine, meta to Nitro), ensuring high regioselectivity.

Reaction Scheme

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Detailed Synthesis Protocol

- Reagents: 4-Chloronitrobenzene (1.0 eq), 20-65% Oleum (excess

).
- Conditions:
  - Melt 4-chloronitrobenzene.
  - Slowly add Oleum while maintaining temperature at 60–80 °C to prevent exotherms.
  - Ramp temperature to 115 °C and hold for 2–4 hours.
  - Quenching: Pour reaction mass onto crushed ice. The sulfonic acid may precipitate as the dihydrate or require "salting out" with NaCl to isolate as the sodium salt (CAS 946-30-5).

Reactivity & Derivatization (The Sulfinic Acid Pathway)

To access **2-chloro-5-nitrobenzenesulfinic acid**, one must first activate the sulfonic acid to the sulfonyl chloride, followed by reduction. This is the standard pathway in drug development for synthesizing sulfones or sulfonamides.

Step 1: Activation to Sulfonyl Chloride

The sulfonic acid (96-73-1) is converted to 2-chloro-5-nitrobenzenesulfonyl chloride using thionyl chloride (

) or chlorosulfonic acid (

).[5]

- Mechanism:[4][5][6] Nucleophilic attack of the sulfonate oxygen on the thionyl sulfur, followed by chloride displacement.

Step 2: Reduction to Sulfinic Acid

The sulfonyl chloride is reduced to the sulfinic acid.[5] This is the specific molecule requested in the topic title.

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- Reagents: Sodium sulfite (

) or Zinc dust in water/alcohol.

- Reaction:

  (Acidification yields the free sulfinic acid

).

Reactivity Map (DOT Visualization)

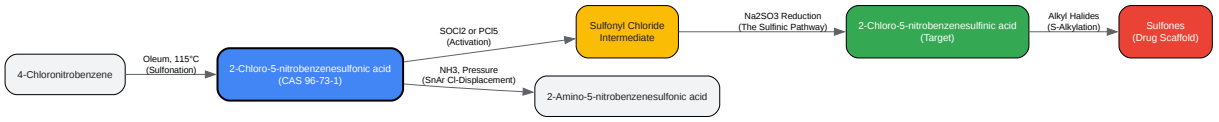

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Figure 1: Synthetic genealogy of CAS 96-73-1, illustrating the pathway to the sulfinic acid and downstream pharmaceutical scaffolds.

Experimental Protocol: Reduction to Sulfinic Acid

Objective: Synthesis of **2-chloro-5-nitrobenzenesulfinic acid** (sodium salt) from the sulfonyl chloride derivative.

Safety Prerequisite:

- Sulfonyl chlorides are lachrymators and corrosive.
- Sulfinic acids are unstable and prone to disproportionation (to sulfonic acid + thiosulfonate). Work under inert atmosphere (

).

Procedure:

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- Preparation: Dissolve 2-chloro-5-nitrobenzenesulfonyl chloride (10 mmol) in 20 mL of THF.
- Reduction: Prepare a solution of Sodium Sulfite (

  , 20 mmol) and Sodium Bicarbonate (

  , 25 mmol) in 30 mL water.
- Addition: Add the sulfonyl chloride solution dropwise to the aqueous sulfite solution at 0–5 °C.
- Reaction: Stir at room temperature for 2 hours. The pH should remain slightly alkaline (pH 8–9).
- Workup:
  - Concentrate to remove THF.
  - Acidify carefully with HCl to pH ~2 only if isolating the free acid (Warning: Free acid is unstable).
  - Preferred: Salt out the sodium sulfinate using NaCl and recrystallize from water/ethanol.

Validation:

- IR Spectroscopy: Disappearance of sulfonyl chloride bands (

) and appearance of sulfinate bands (

).

Handling, Stability, and Safety

Critical Hazard: Thermal Instability Nitro-substituted sulfonic acids possess high energy potential.

- Decomposition: CAS 96-73-1 undergoes exothermic decomposition above 200 °C.[1]
- Incompatibility: Violent reaction with strong oxidizers and strong bases.

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Storage Protocol:

- Store in a cool, dry place (< 25 °C).
- Keep container tightly closed to prevent moisture absorption (hygroscopic).
- Sulfinic Acid Storage: If generated, the sulfinic acid must be used immediately or stored as the sodium salt at -20 °C under Argon.

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